

Cyclohexanone: A Comprehensive Technical Guide to Laboratory Safety

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the essential safety precautions for handling **cyclohexanone** in a laboratory environment. Adherence to these guidelines is critical to mitigate risks and ensure a safe working environment for all personnel.

Understanding the Hazards of Cyclohexanone

Cyclohexanone is a flammable liquid and vapor that poses several health risks.^{[1][2]} It is harmful if swallowed, inhaled, or in contact with the skin.^{[1][3]} It can cause serious eye damage, skin irritation, and respiratory irritation.^{[1][3]}

Physicochemical Properties

A clear, colorless to pale yellow liquid, **cyclohexanone** has a distinct acetone-like or minty odor.^[4] Its vapor is heavier than air and can travel a significant distance to an ignition source, creating a flashback hazard.^{[4][5]}

Property	Value	Reference
Flash Point	111°F (44°C)	[4]
Lower Explosive Limit (LEL)	1.1%	
Upper Explosive Limit (UEL)	9.4%	
Autoignition Temperature	420°C (788°F)	
Vapor Pressure	2 mmHg at 20°C	
Specific Gravity	0.947	
Boiling Point	155.6°C (312.1°F)	
Molecular Weight	98.15 g/mol	[6]

Health Hazard Information

Exposure to **cyclohexanone** can lead to a range of acute and chronic health effects.

- Acute Effects: Inhalation can irritate the nose and throat, leading to coughing, wheezing, headache, dizziness, and lightheadedness.[4] Direct contact can cause severe eye damage and skin irritation, which may manifest as redness and watery blisters.[1][4] Ingestion is harmful and can lead to nausea, vomiting, and abdominal pain.[1]
- Chronic Effects: Prolonged or repeated exposure may cause damage to the liver and kidneys.[4]

Occupational Exposure Limits

Various regulatory bodies have established permissible exposure limits (PELs) for **cyclohexanone** to protect workers.

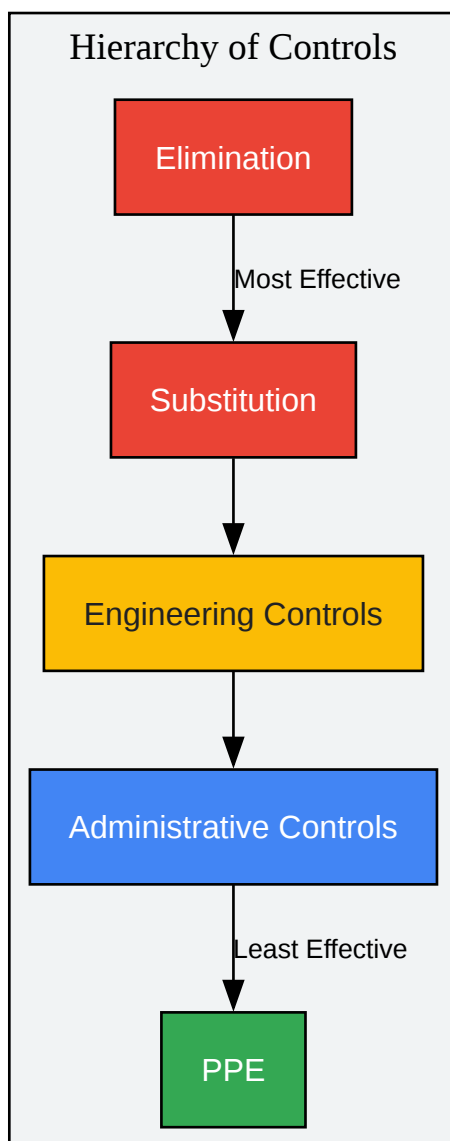
Agency	Exposure Limit	Notes
OSHA (Occupational Safety and Health Administration)	50 ppm (200 mg/m ³)	8-hour time-weighted average (TWA)
NIOSH (National Institute for Occupational Safety and Health)	25 ppm (100 mg/m ³)	10-hour TWA
ACGIH (American Conference of Governmental Industrial Hygienists)	20 ppm (80 mg/m ³)	8-hour TWA
ACGIH	50 ppm (200 mg/m ³)	Short-Term Exposure Limit (STEL)

Engineering Controls and Personal Protective Equipment (PPE)

A combination of engineering controls and appropriate PPE is essential to minimize exposure to **cyclohexanone**.

Hierarchy of Controls

The hierarchy of controls provides a framework for implementing the most effective safety measures.



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Caption: Hierarchy of safety controls for managing **cyclohexanone** risks.

Engineering Controls

- Ventilation: Always handle **cyclohexanone** in a well-ventilated area.[1][7] A properly functioning chemical fume hood is the preferred engineering control to minimize vapor inhalation.[6]
- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition of flammable vapors.[2][3][8]

- Grounding and Bonding: Ground and bond containers and receiving equipment during transfer to prevent static discharge, which can be an ignition source.[\[1\]](#)[\[8\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

The appropriate PPE must be worn when handling **cyclohexanone**.

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.[\[3\]](#)[\[6\]](#)
- Skin Protection:
 - Gloves: Wear chemically resistant gloves.[\[6\]](#) Consult the glove manufacturer's compatibility chart to select the appropriate material.
 - Protective Clothing: Wear a lab coat, apron, or other protective clothing to prevent skin contact.[\[3\]](#)[\[9\]](#)
- Respiratory Protection: If engineering controls do not maintain exposure below the occupational exposure limits, or during emergency situations, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[\[7\]](#)

Safe Handling and Storage Procedures

Proper handling and storage practices are crucial to prevent accidents and exposure.

Handling

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe vapors or mists.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[8\]](#)
- Use only non-sparking tools.[\[3\]](#)[\[8\]](#)

- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in areas where **cyclohexanone** is handled or stored.[\[1\]](#)[\[3\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[2\]](#)[\[3\]](#)
- Store in a designated flammables storage cabinet.

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. [1] If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. [4] Seek immediate medical attention. [1]
Skin Contact	Immediately remove contaminated clothing. [4] Wash the affected area with plenty of soap and water for at least 15 minutes. [4] Seek medical attention if irritation persists. [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [4] Remove contact lenses if present and easy to do. [4] Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. [1] If the person is conscious, rinse their mouth with water. [6] Seek immediate medical attention. [1]

Spill Response

A workflow for responding to a **cyclohexanone** spill is outlined below.



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Caption: Workflow for responding to a **cyclohexanone** spill.

Key Spill Response Steps:

- Evacuate: Immediately evacuate the area of the spill.[4]
- Alert: Notify your supervisor and the appropriate emergency response personnel.
- Ventilate: Ensure the area is well-ventilated.[4]
- Containment: For small spills, contain the liquid with an absorbent material like vermiculite, dry sand, or earth.[4][7]
- Cleanup: Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal.[4][5]
- Decontamination: Clean the spill area thoroughly.

Firefighting Measures

- Extinguishing Media: Use dry chemical, CO2, water spray, or alcohol-resistant foam to extinguish a fire.[4][7]
- Hazards: Vapors are flammable and can form explosive mixtures with air.[1][2] Containers may explode when heated.[2][4] Hazardous combustion products include carbon monoxide and carbon dioxide.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Waste Disposal

Dispose of **cyclohexanone** waste in accordance with all local, state, and federal regulations. It is considered a hazardous waste. Do not dispose of it down the drain.[8]

By adhering to these safety protocols, researchers, scientists, and drug development professionals can handle **cyclohexanone** responsibly, minimizing risks and ensuring a safe and productive laboratory environment.

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References

- 1. Mobile [my.chemius.net]
- 2. fishersci.com [fishersci.com]
- 3. media.laballey.com [media.laballey.com]
- 4. nj.gov [nj.gov]
- 5. CYCLOHEXANONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. carlroth.com [carlroth.com]
- 7. petrocheme.com [petrocheme.com]
- 8. chemicals.co.uk [chemicals.co.uk]
- 9. columbuschemical.com [columbuschemical.com]
- To cite this document: BenchChem. [Cyclohexanone: A Comprehensive Technical Guide to Laboratory Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7761246#safety-precautions-for-handling-cyclohexanone-in-the-lab]

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